

A Comparative Analysis of Chlorantraniliprole's Cost-Benefit Across Diverse Cropping Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chlorantraniliprole*

Cat. No.: *B1668704*

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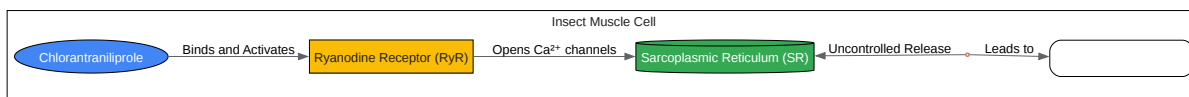
A comprehensive guide for researchers and agricultural scientists on the economic and biological efficacy of **chlorantraniliprole**, offering a comparative analysis with alternative insecticides supported by experimental data.

Chlorantraniliprole, a member of the anthranilic diamide class of insecticides, has become a significant tool in modern pest management due to its unique mode of action and selective toxicity. This guide provides an in-depth comparison of its cost-benefit profile across various major cropping systems, including rice, soybean, corn, and cotton. The analysis is based on a synthesis of experimental data from multiple studies, offering researchers and drug development professionals a clear perspective on its performance relative to other chemical and biological insecticides.

Mode of Action: A Selective Approach to Pest Control

Chlorantraniliprole's efficacy stems from its targeted action on insect ryanodine receptors (RyRs), which are critical for muscle contraction.[1] By binding to these receptors, it causes an uncontrolled release of calcium from the sarcoplasmic reticulum within muscle cells, leading to rapid feeding cessation, paralysis, and ultimately, the death of the target pest.[1] This mechanism is highly selective for insect RyRs, exhibiting significantly lower affinity for mammalian receptors, which contributes to its favorable toxicological profile.[2]

Below is a diagram illustrating the signaling pathway of **chlorantraniliprole's** mode of action.



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Caption: Signaling pathway of **chlorantraniliprole**'s mode of action.

Cost-Benefit Analysis in Key Cropping Systems

The economic viability of an insecticide is a critical factor in its adoption. The following tables summarize the cost-benefit analysis of **chlorantraniliprole** in rice, soybean, corn, and cotton, based on data from various field trials. The key metric used for comparison is the Incremental Cost-Benefit Ratio (ICBR), which evaluates the additional return for each additional dollar invested in crop protection.

Rice (*Oryza sativa*)

Chlorantraniliprole is widely used in rice cultivation to control major pests like the yellow stem borer and leaf folder.

Treatment	Active Ingredient	Application Rate	Yield (q/ha)	Net Profit (Rs/ha)	ICBR	Reference
T1	Chlorantraniliprole 0.4G	10 kg/ha	69.63	-	1:13.26	[3]
T2	Chlorantraniliprole 18.5% SC	150 ml/ha	58.3	-	1:7.70	[4]
T3	Imidacloprid 17.8% SL	250 ml/ha	-	-	1:10.66	
T4	Cartap Hydrochloride 50% SP	1000 g/ha	-	-	1:5.61	
T5	Untreated Control	-	47.21	-	-	

Soybean (Glycine max)

In soybean, **chlorantraniliprole** is effective against pests such as the girdle beetle and lepidopteran defoliators.

Treatment	Active Ingredient	Application Rate	Yield (q/ha)	Net Profit (Rs/ha)	ICBR	Reference
T1	Chlorantraniliprole 18.5% SC	150 ml/ha	-	-	1:5.06	
T2	Thiamethoxam 12.6% + Lambda Cyhalothrin 9.5% ZC	125 ml/ha	-	65,302	1:12.09	
T3	Indoxacarb 15.80% EC followed by Chlorantraniliprole 9.30% + Lambda-cyhalothrin 4.60% ZC	-	22.22	-	1:9.09	
T4	Untreated Control	-	-	-	-	

Corn (Zea mays)

Chlorantraniliprole is utilized in corn to manage pests like the fall armyworm and stem borers.

Treatment	Active Ingredient	Application Rate	Yield (q/ha)	Net Profit (Rs/ha)	ICBR	Reference
T1	Chlorantraniliprole 0.4% GR	10 kg/ha	-	-	1:1.14	
T2	Chlorantraniliprole 18.5% SC	150 ml/ha	-	-	-	
T3	Carbofuran 3G	7 kg/ha	58.95	29,700	1:1.35	
T4	Cyantraniliprole 600FS (Seed Treatment) + Chlorantraniliprole 18.5SC (Foliar)	1.44g a.i./kg + 40g a.i./ha	-	-	8.87	
T5	Untreated Control	-	-	-	-	

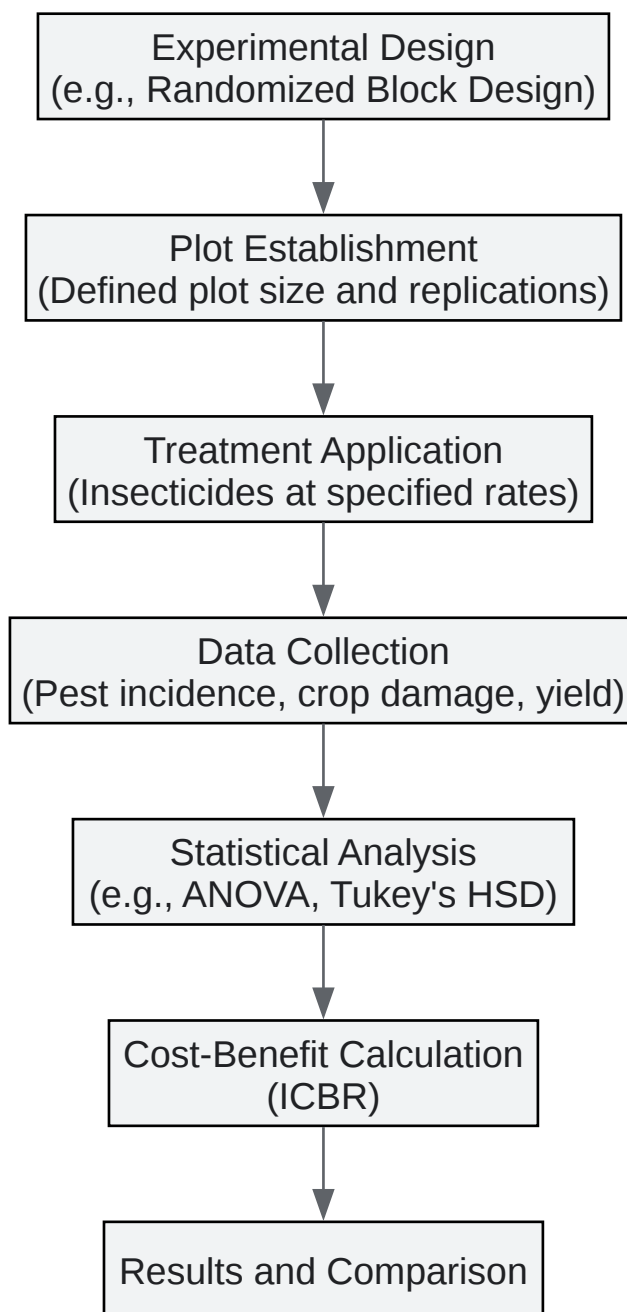
Cotton (*Gossypium hirsutum*)

In cotton, **chlorantraniliprole** is effective against the American bollworm and tobacco caterpillar.

Treatment	Active Ingredient	Application Rate	Yield (q/ha)	Net Profit (Rs/ha)	ICBR	Reference
T1	Chlorantraniliprole 18.5% SC	30 g a.i./ha	27.08	-	1:3.35	
T2	Spinosad 45% SC	-	24.58	-	1:3.06	
T3	Untreated Control	-	10.83	-	-	

Experimental Protocols

The data presented in this guide are derived from field trials conducted under standard agricultural research methodologies. A generalized experimental workflow is outlined below.



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- To cite this document: BenchChem. [A Comparative Analysis of Chlorantraniliprole's Cost-Benefit Across Diverse Cropping Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668704#comparing-the-cost-benefit-of-chlorantraniliprole-use-in-different-cropping-systems]

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